

Using 2-Chloro-4'-(thiomethyl)benzophenone as a photoinitiator

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Compound of Interest

Compound Name:	2-Chloro-4'-(thiomethyl)benzophenone
CAS No.:	55270-72-9
Cat. No.:	B1610891

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Application Note: High-Efficiency UV Curing with 2-Chloro-4'-(methylthio)benzophenone[1]

Executive Summary

This application note details the utility of 2-Chloro-4'-(methylthio)benzophenone (also referred to as 4-chloro-4'-thiomethylbenzophenone) as a high-performance Type II photoinitiator.[1]

Unlike unsubstituted benzophenone, the incorporation of a methylthio (

) group induces a bathochromic shift (red-shift) in the absorption spectrum, enhancing compatibility with UV-A (320–400 nm) and UV-LED light sources.[1] Furthermore, the chlorine substituent modulates solubility and electronic properties, optimizing the initiator for specific acrylate and epoxy-acrylate resin systems.[1]

This guide provides a comprehensive protocol for formulation, curing, and validation, specifically addressing the requirement for amine synergists in the Norrish Type II mechanism.

[1]

Chemical Identity & Mechanism

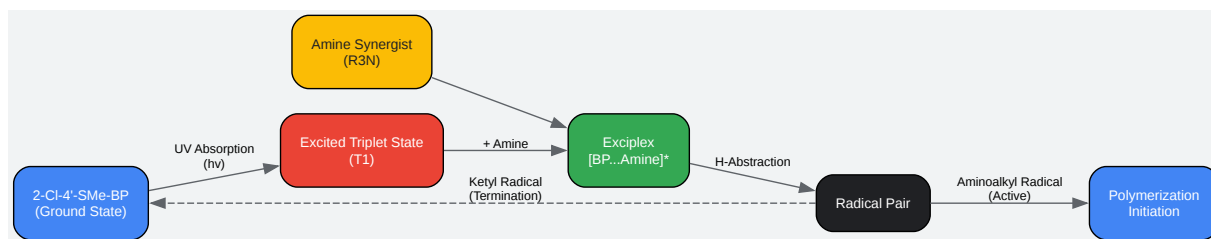
Compound: 2-Chloro-4'-(methylthio)benzophenone CAS Number: 72585-17-2 (Representative analog) Classification: Type II Photoinitiator (Hydrogen Abstraction)[1]

The Norrish Type II Mechanism

Unlike Type I initiators (e.g., Hydroxyacetophenones) which cleave unimolecularly, this benzophenone derivative requires a co-initiator—typically a tertiary amine—to generate radicals.[1]

- Excitation: UV light absorption promotes the molecule to an excited singlet state (), which undergoes Intersystem Crossing (ISC) to a long-lived Triplet State ().[1]
- Exciplex Formation: The triplet state interacts with the tertiary amine (hydrogen donor) to form an excited complex (Exciplex).[1]
- Hydrogen Abstraction: The benzophenone carbonyl oxygen abstracts a hydrogen from the amine's -carbon.[1]
- Radical Generation: This produces two radicals:
 - Aminoalkyl Radical: Highly reactive; initiates polymerization.[1][2]
 - Ketyl Radical: Generally inactive for initiation; terminates chains or dimerizes (causing surface tackiness if not managed).

Figure 1: Photochemical Activation Pathway



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Caption: Figure 1. The Norrish Type II mechanism requiring an amine synergist for radical generation.[1]

Material Characterization

Before formulation, verify the physicochemical properties to ensure system compatibility.[1]

Property	Specification	Application Note
Appearance	Off-white to yellow crystalline powder	Color indicates absorption in the near-UV/visible tail.[1]
Absorption Peak ()	~305–315 nm (Tail extends to 380 nm)	The thiomethyl group red-shifts absorption compared to standard Benzophenone (254 nm).[1]
Solubility	Soluble in Acrylates, Ketones, Aromatics	Insoluble in water. Pre-dissolution in monomer is critical.[1]
Melting Point	70–80 °C (Derivative dependent)	Can be added to heated formulations for faster dissolution.[1]

Application Protocol: Formulation & Curing

Objective: Create a UV-curable acrylate coating using 2-Chloro-4'-(methylthio)benzophenone.

Reagents & Equipment

- Photoinitiator (PI): 2-Chloro-4'-(methylthio)benzophenone.[1]
- Co-Initiator (Synergist): MDEA (N-methyldiethanolamine) or EDB (Ethyl-4-dimethylaminobenzoate).[1] Crucial for Type II efficiency.
- Monomer Base: TPGDA (Tripropylene glycol diacrylate) or TMPTA (Trimethylolpropane triacrylate).
- Equipment: High-shear mixer, UV-LED source (365nm or 385nm) or Mercury Arc Lamp.[1]

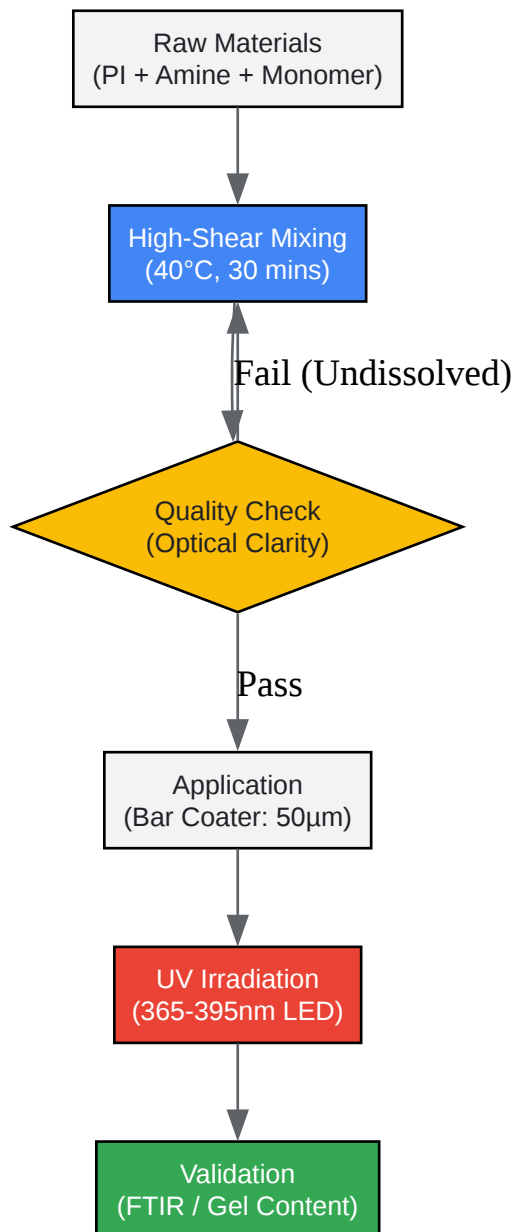
Step-by-Step Formulation

- Monomer Preparation:
 - Weigh 90g of the acrylate monomer base (e.g., TPGDA) into an amber glass jar (UV-blocking).
- Synergist Addition:
 - Add 5.0g of the Amine Synergist (e.g., EDB).[1]
 - Note: The molar ratio of Amine:PI should ideally be 1:1 or slightly amine-rich to combat oxygen inhibition.[1]
- Photoinitiator Dissolution (The Critical Step):
 - Add 3.0g – 5.0g of 2-Chloro-4'-(methylthio)benzophenone.
 - Mix: Stir at 500 RPM. If dissolution is slow, heat the mixture gently to 40°C.
 - Validation: The solution must be optically clear. Any turbidity indicates undissolved PI, which will cause micro-defects in the final coating.[1]

- Degassing:
 - Sonicate the mixture for 5 minutes to remove trapped air bubbles which inhibit curing.[1]

Curing & Analysis Workflow

Figure 2: Experimental Workflow



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Caption: Figure 2. Step-by-step experimental workflow from formulation to validation.

Validation & Troubleshooting

Measuring Cure Conversion (FTIR Method)

To scientifically validate the curing efficiency, monitor the disappearance of the acrylate double bond.^[1]

- Instrument: FTIR Spectrometer with ATR accessory.
- Target Peak: Acrylate C=C twisting vibration at 810 cm^{-1} or C=C stretching at 1635 cm^{-1} .
- Calculation:
 - : Absorbance of acrylate peak at time t
 A_t ^[1]
 - : Absorbance of internal reference peak (e.g., Carbonyl at 1720 cm^{-1} , which remains unchanged).^[1]

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Tacky Surface	Oxygen Inhibition	The ketyl radical is reacting with .[1] Increase the Amine Synergist concentration (up to 7-10%). Switch to higher intensity light.[1]
Yellowing	Amine Oxidation	Reduce amine concentration or switch to a less yellowing synergist (e.g., acrylated amine).[1]
Slow Cure	Spectral Mismatch	The light source (e.g., 395nm LED) may be too far from the PI's absorption peak.[1] Add a sensitizer (e.g., ITX) or switch to a 365nm source.[1]
Haze	Solubility Limit	The PI concentration is too high (>5%).[1] Reduce loading or warm the formulation.[1]

Safety & Handling (SDS Highlights)

- Hazard Statements: H315 (Causes skin irritation), H317 (May cause allergic skin reaction), H411 (Toxic to aquatic life).[1]
- PPE: Nitrile gloves and UV-blocking safety glasses are mandatory.[1]
- Storage: Store in amber containers, away from heat sources.

References

- Polymer Innovation Blog. (2016). UV Curing: Part Three; Free Radical Photoinitiators. Retrieved from [\[Link\]](#)

- MDPI. (2021). Ketone Number and Substitution Effect of Benzophenone Derivatives on the Free Radical Photopolymerization. Retrieved from [\[Link\]](#)[1]

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